

Technical Support Center: Thermal Stability & Surface Reactivity of Pb(II)TPP

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Compound of Interest

Compound Name: *meso*-Tetraphenylporphyrin-Pb(II)

CAS No.: 14784-17-9

Cat. No.: B1143671

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Product: Lead(II) 5,10,15,20-Tetraphenylporphyrin (PbTPP) Application Domain: Surface Science, Molecular Electronics, On-Surface Synthesis Document ID: TS-PbTPP-001 Status: Active^[1]

Welcome to the Pb(II)TPP Technical Support Center

This guide addresses the complex thermal behavior of Pb(II)TPP on noble metal surfaces.^{[1][2]} Unlike planar metalloporphyrins (e.g., CuTPP, NiTPP), Pb(II)TPP adopts a non-planar "saddle" or "shuttlecock" conformation due to the large ionic radius of the Pb(II) ion (

), which sits approximately

above the porphyrin plane.

This unique geometry makes the molecule highly susceptible to thermally induced conformational switching, demetalation, and transmetalation. This guide helps you distinguish between expected surface phenomena and experimental artifacts.

Module 1: The Temperature Ladder (Data & Thresholds)

The following thresholds are specific to Au(111), the most common substrate for investigating this system. Note that temperatures may shift by

K depending on heating rates and surface defect density.

Temperature Range	State / Phenomenon	Observable Signature (STM/XPS)
< 300 K	Stable Monolayer	STM: Bright central protrusion (Pb atom). Molecules self-assemble into ordered islands. XPS: Distinct Pb 4f doublet (eV).[2]
300 K - 520 K	Onset of Mobility & Desorption	STM: "Fuzzy" edges on islands due to molecular rotation or diffusion. Multilayers begin to desorb, leaving a monolayer.
520 K - 550 K	Demetalation (Critical Threshold)	STM: Loss of bright central contrast. Transformation into free-base H TPP.[1][2][3][4] Pb atoms ejected as clusters. XPS: Shift in N 1s signal (appearance of -NH- peaks).
> 550 K	Remetalation & Polymerization	STM: Re-appearance of central contrast (Au atom uptake). Formation of covalently bonded networks (2D-COF). XPS: Au-TPP signatures; C 1s shift due to C-C coupling.

Module 2: Troubleshooting & FAQs

Issue 1: "My STM images lost the bright central spots after annealing at 530 K."

Diagnosis: You have likely triggered On-Surface Demetalation. Unlike transition metal porphyrins, the Pb-N bond is relatively weak. On Au(111), annealing near 550 K causes the ejection of the Pb atom. The porphyrin macrocycle captures hydrogen atoms (released from the cyclodehydrogenation of phenyl rings) to form free-base porphyrin (H

TPP).[2]

Verification Protocol:

- Check Topography: H

TPP appears with a depression in the center, whereas PbTPP has a protrusion.

- Search for Debris: Look for small, irregular bright clusters between the molecular islands. These are the ejected metallic Pb atoms.
- XPS Validation: Check the N 1s region.[1][2][4][5] PbTPP shows a single N peak (all 4 nitrogens equivalent). H

TPP shows a split peak (imino =N- and pyrrolic -NH-).

Issue 2: "I see a mixture of bright and dark molecules at Room Temperature."

Diagnosis: Conformational Switching or Partial Transmetalation.

- Scenario A (Conformation): PbTPP can flip like an umbrella. If the Pb atom points down into the surface (rare on Au(111), possible on interacting surfaces), it appears darker.
- Scenario B (Transmetalation): If working on Cu(111), the surface Cu atoms can replace Pb even at low temperatures (Room Temp to 380 K).[6] CuTPP appears planar and distinct from the saddle-shaped PbTPP.

Issue 3: "The molecules are fusing into irregular networks."

Diagnosis: Cyclodehydrogenation (C-C Coupling). At temperatures

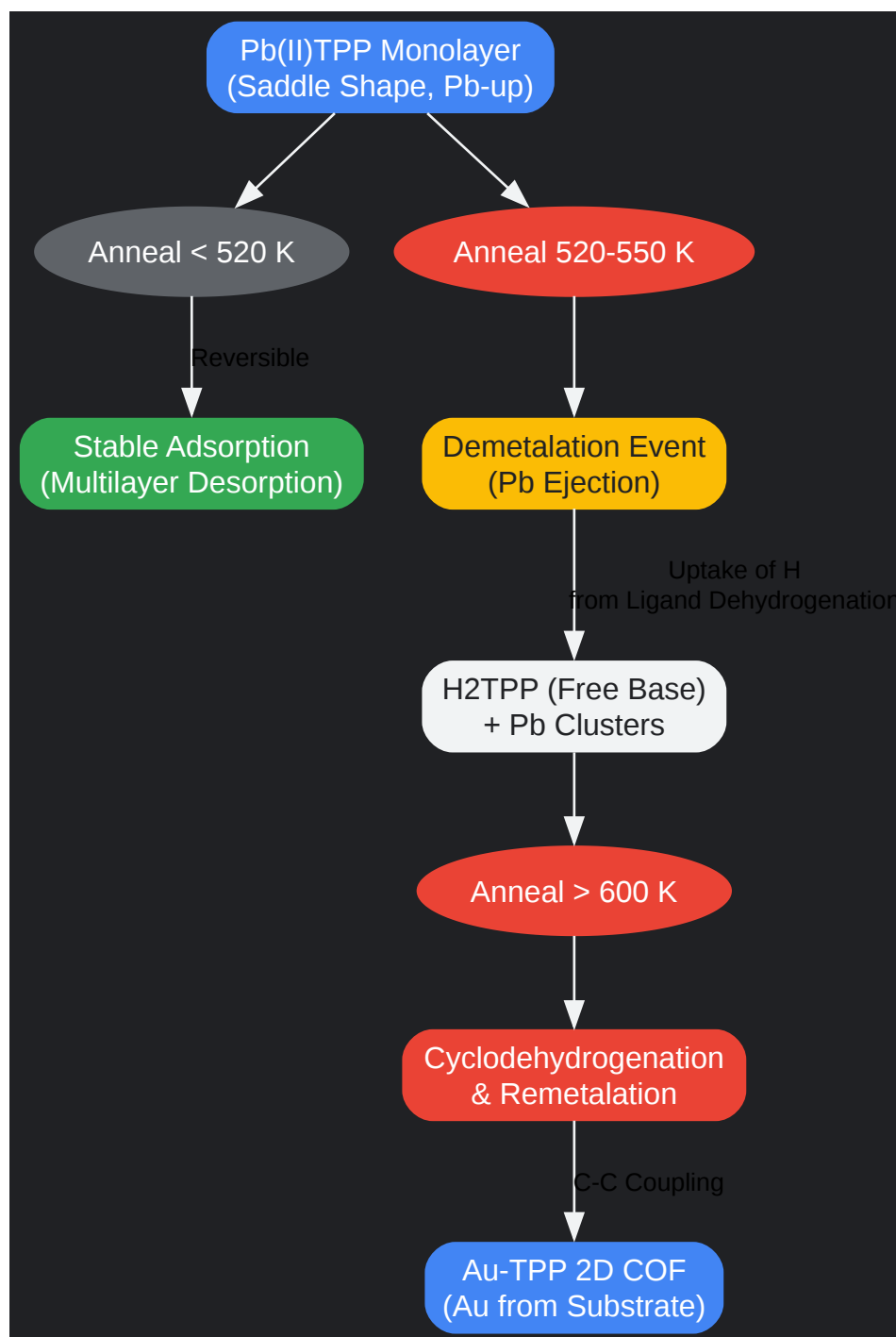
K, the phenyl rings rotate and C-H bonds activate. This leads to the formation of C-C bonds between the phenyl rings and the porphyrin core (planarization) or between neighboring molecules (polymerization).

Corrective Action:

- To avoid: Keep annealing temperatures strictly below 500 K.
- To promote (Synthesis): Anneal to 600 K+ to form 2D Covalent Organic Frameworks (COFs). Note that on Au(111), these networks will likely be Au-metalated (AuTPP), not Pb-metalated, as the Pb ejects before the network forms.

Module 3: Visualizing the Degradation Pathway

The following diagram illustrates the divergent fate of PbTPP depending on the thermal energy provided.



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Figure 1: Thermal evolution of PbTPP on Au(111).^{[1][2][4]} Note the intermediate demetalation step before network formation.

Module 4: Standard Operating Protocol (SOP)

Protocol: Controlled Annealing & Characterization

Objective: To prepare a clean monolayer without inducing degradation.

- Deposition: Sublimation of PbTPP at 650 K (crucible temperature) onto clean Au(111) held at Room Temperature.
 - Note: Ensure crucible T is stable; fluctuations cause molecular fragmentation before deposition.
- Initial Scan (LT-STM): Cool to 4 K or 77 K immediately. Verify "saddle" shape (bright center).
- Desorption Step:
 - Ramp sample temperature to 450 K at 1 K/s.
 - Hold for 10 minutes.
 - Purpose: Removes loosely bound multilayers.
- Verification (XPS):
 - Pb 4f: Check for doublet at 136.9 eV / 141.8 eV.
 - N 1s: Ensure single peak at ~398.5 eV. If split, T was too high.
- Experimental Window: Perform measurements. Do not exceed 500 K unless studying polymerization.

References

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